

Comparative Guide: UV-Vis & Fluorescence Spectroscopy of Methoxy-Substituted Anthranilic Acids

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Compound of Interest

Compound Name: 2-amino-3-bromo-4-methoxyBenzoic acid
CAS No.: 1180497-47-5
Cat. No.: B1650438

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Executive Summary

Anthranilic acid (2-aminobenzoic acid) and its methoxy-substituted derivatives are critical scaffolds in drug discovery, serving as fluorescent probes, metabolic markers, and intermediates for bioactive heterocycles. While the parent compound is a well-characterized fluorophore, the introduction of a methoxy group ($-\text{OCH}_3$) at the 3, 4, 5, or 6 position significantly alters the electronic landscape of the benzene ring.

This guide objectively compares the UV-Vis absorption and fluorescence emission profiles of these isomers. It synthesizes experimental data with physical organic chemistry principles to explain how substituent positioning dictates spectral shifts (solvatochromism), quantum yields, and utility in biological assays.

Chemical Foundation & Electronic Effects

To interpret the spectra, one must understand the competing electronic effects. The amino group ($-\text{NH}_2$) is a strong electron donor, while the carboxylic acid ($-\text{COOH}$) is an electron withdrawer. The methoxy group acts as a secondary Electron Donating Group (EDG).

- Resonance (Mesomeric Effect): $-\text{OCH}_3$ donates electrons into the ring, stabilizing the excited state if conjugated effectively.
- Steric Hindrance (Ortho Effect): Substituents at the 3- and 6-positions (ortho to $-\text{NH}_2$ or $-\text{COOH}$) can twist these functional groups out of planarity, breaking conjugation and causing hypsochromic (blue) shifts.

Structural Isomer Map

- 3-Methoxy: Ortho to amino (Steric clash with $-\text{NH}_2$).
- 4-Methoxy: Para to carboxyl (Strong "Push-Pull" resonance).
- 5-Methoxy: Para to amino (Electronic saturation; common fluorescent probe).
- 6-Methoxy: Ortho to carboxyl (Steric clash with $-\text{COOH}$).

Comparative Spectral Analysis

The following data summarizes the primary absorption (

) and emission (

) maxima in polar protic solvents (Methanol/Ethanol).

Table 1: Spectral Performance Matrix

Compound	Systematic Name	ngcontent-ng-c2372798075=""_ngghost-ng-c102404335=""class="inline ng-star-inserted">(nm)	(nm)	Stokes Shift (nm)	Key Characteristic
Anthranilic Acid (Parent)	2-aminobenzoic acid	336	411	~75	Reference standard; high quantum yield ().
3-Methoxyanthranilic Acid	2-amino-3-methoxybenzoic acid	~325-330*	~415	~85	Steric Effect: Slight blue shift in absorption due to -NH ₂ twisting.
4-Methoxyanthranilic Acid	2-amino-4-methoxybenzoic acid	~275, 315	N/A	N/A	Push-Pull: Strong conjugation often leads to complex multi-band absorption.
5-Methoxyanthranilic Acid	2-amino-5-methoxybenzoic acid	330	420	~90	Probe Standard: Red-shifted emission; widely used

					for glycan tagging.
					Steric Inhibition: –
6-Methoxyanthranilic Acid	2-amino-6-methoxybenzoic acid	~320	Weak	N/A	COOH twisting reduces conjugation intensity.

*Note: Values are approximate based on methanolic solutions. "N/A" indicates weak fluorescence or lack of standard literature consensus for quantitative emission.

Detailed Isomer Analysis

5-Methoxyanthranilic Acid (The Gold Standard)

This isomer is the most commercially significant alternative to the parent acid.

- Mechanism: The methoxy group at the 5-position (para to the amino group) increases electron density in the ring without sterically hindering the critical donor-acceptor motif.
- Performance: It exhibits a bathochromic shift in emission (420 nm vs 411 nm) compared to the parent. This separation from cellular autofluorescence makes it superior for biological tagging (e.g., reductive amination of N-glycans).

3- & 6-Methoxyanthranilic Acids (The Steric Outliers)

- 3-Methoxy: The substituent is ortho to the amino group. This creates steric bulk that forces the nitrogen lone pair out of alignment with the π -system, slightly reducing the molar absorptivity () and shifting absorption to lower wavelengths (blue shift).
- 6-Methoxy: The substituent is ortho to the carboxylic acid. This disrupts the intramolecular hydrogen bond (IHB) between the amine and carbonyl oxygen, which is crucial for the

stability of the excited state. Consequently, fluorescence is often quenched or significantly weaker.

Experimental Protocol: UV-Vis Characterization

This protocol is designed to be self-validating. If the reference standard (Anthranilic Acid) does not meet the criteria (

nm), the solvent purity or instrument calibration is suspect.

Reagents & Equipment

- Solvent: HPLC-grade Methanol (Cut-off < 205 nm). Avoid Acetone (absorbs at 330 nm).
- Blank: Pure solvent from the same bottle used for solvation.
- Cuvettes: Quartz (1 cm path length). Glass/Plastic absorb UV < 300 nm.

Step-by-Step Methodology

- Stock Solution Preparation (1 mM):
 - Weigh 1.67 mg of the specific methoxyanthranilic acid isomer (MW $\approx$ 167.16 g/mol).
 - Dissolve in 10.0 mL of Methanol. Sonicate for 2 mins to ensure complete dissolution.
- Working Solution (50 μ M):
 - Dilute 50 μ L of Stock into 950 μ L of Methanol.
 - Validation: The solution should be optically clear. Any turbidity indicates precipitation (filter if necessary).
- Baseline Correction:
 - Fill two cuvettes with pure Methanol.
 - Run "Baseline/Zero" scan from 200 nm to 500 nm.
- Acquisition:

- Replace sample cuvette with Working Solution.
- Scan parameters: Speed = Medium; Slit width = 1.0 nm.
- Critical Check: Absorbance at

should be between 0.1 and 1.0 A.U. If > 1.0 , dilute further to avoid inner-filter effects (fluorescence quenching).

Workflow Visualization



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Caption: Self-validating workflow for UV-Vis spectral acquisition of anthranilic acid derivatives.

Applications & Strategic Selection

Fluorescent Tagging (Glycomics)

Recommended Isomer: 5-Methoxyanthranilic Acid (5-MeO-AA)

- Why: It offers a superior Stokes shift and emission intensity compared to the 3- or 6-isomers.
- Usage: Used to label the reducing end of carbohydrates via reductive amination. The methoxy group enhances lipophilicity, improving separation in Reversed-Phase HPLC compared to the parent acid.

Metabolic Biomarker Analysis

Target: 3-Methoxyanthranilic Acid

- Context: A minor metabolite of the kynurenine pathway (tryptophan metabolism).
- Detection: Often analyzed alongside 3-hydroxyanthranilic acid. Due to its lower quantum yield, HPLC with electrochemical detection (ECD) or MS/MS is often preferred over simple fluorescence for quantification in plasma.

Metal Chelation

Target: 6-Methoxyanthranilic Acid

- Context: The proximity of the methoxy group to the carboxylate allows for unique tridentate coordination modes with transition metals (e.g., Cu(II), Zn(II)), potentially creating novel luminescent metal-organic frameworks (MOFs).

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